

Technical Support Center: Thalidomide-NH-C5-NH2 Hydrochloride

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Compound of Interest

Compound Name: *Thalidomide-NH-C5-NH2
hydrochloride*

Cat. No.: *B15620126*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Thalidomide-NH-C5-NH2 hydrochloride**, particularly concerning solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is **Thalidomide-NH-C5-NH2 hydrochloride** and what is its primary application?

A1: **Thalidomide-NH-C5-NH2 hydrochloride** is a synthetic E3 ligase ligand-linker conjugate. It incorporates a thalidomide-based ligand for the Cereblon (CRBN) E3 ubiquitin ligase and a C5 amine linker. This molecule is a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs), which are designed to selectively degrade target proteins by harnessing the cell's own ubiquitin-proteasome system.^[1]

Q2: What is the expected solubility of **Thalidomide-NH-C5-NH2 hydrochloride** in DMSO?

A2: **Thalidomide-NH-C5-NH2 hydrochloride** is generally soluble in DMSO. While specific quantitative data for this exact molecule is not extensively published, data from suppliers and for structurally similar analogs provide a good estimate. For instance, a related compound, Thalidomide-O-amide-C5-NH2 hydrochloride, has a reported solubility of 50 mg/mL in DMSO with the aid of ultrasonication.^[2] It is recommended to start with the assumption of good solubility and employ standard dissolution techniques.

Q3: Why might I be experiencing solubility issues with **Thalidomide-NH-C5-NH2 hydrochloride** in DMSO?

A3: Several factors can contribute to poor solubility, even when a compound is expected to be soluble:

- **Compound Purity and Form:** The presence of impurities or a specific crystalline form (polymorph) of the compound can affect its solubility.
- **DMSO Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in your DMSO can significantly decrease the solubility of many organic compounds.^[3]^[4]
- **Temperature:** Dissolution can be temperature-dependent. Attempting to dissolve the compound at a low temperature may hinder the process.^[4]
- **Concentration:** You may be attempting to prepare a solution that is above the compound's saturation point in DMSO under your current conditions.

Q4: Is the hydrochloride salt form expected to be more or less soluble than the free base?

A4: Generally, the hydrochloride salt form of a compound exhibits enhanced aqueous solubility and stability compared to its free base form. While DMSO is an organic solvent, the ionic nature of the hydrochloride salt can still influence its interaction with the polar aprotic DMSO molecules.

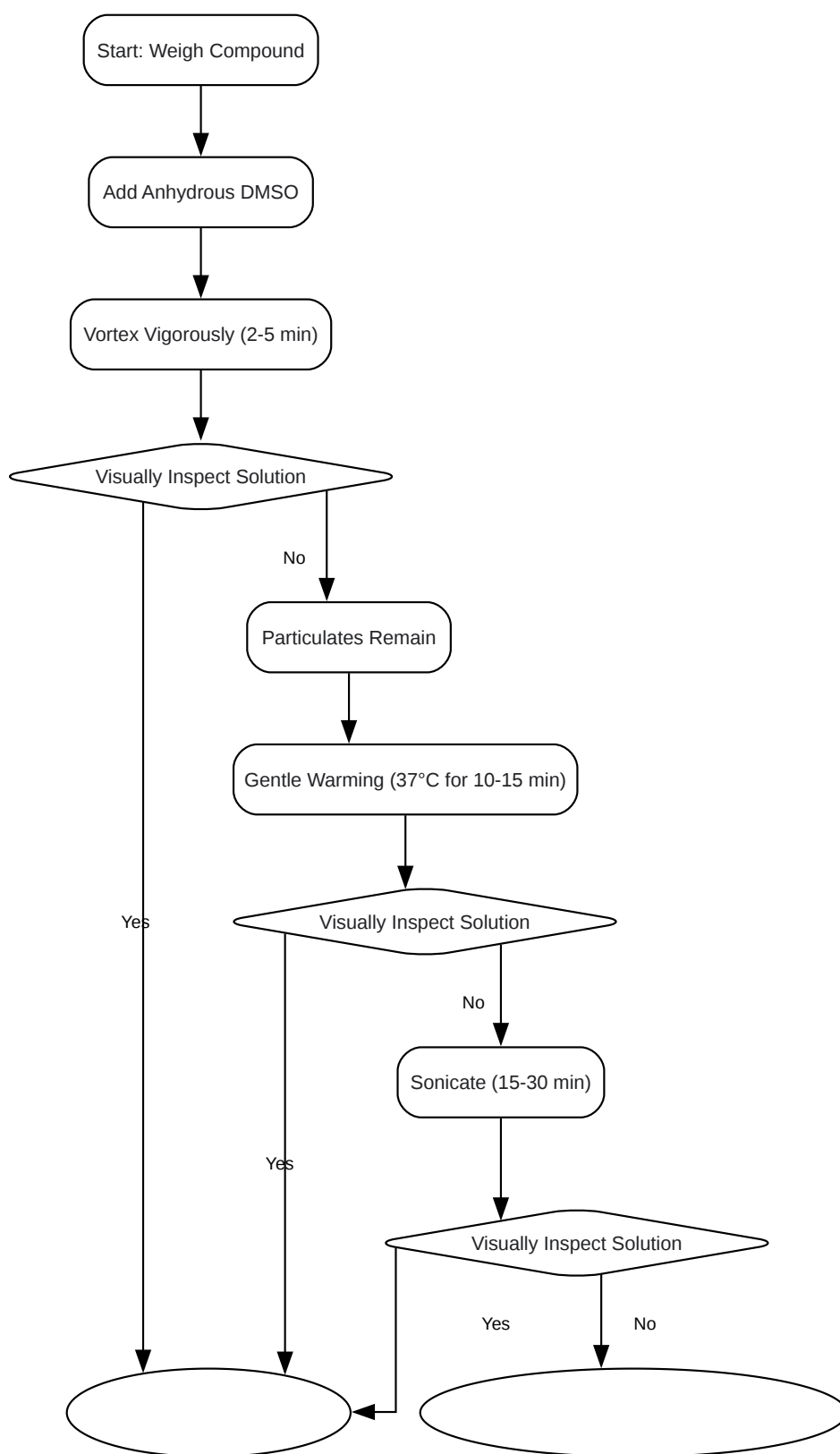
Troubleshooting Guides

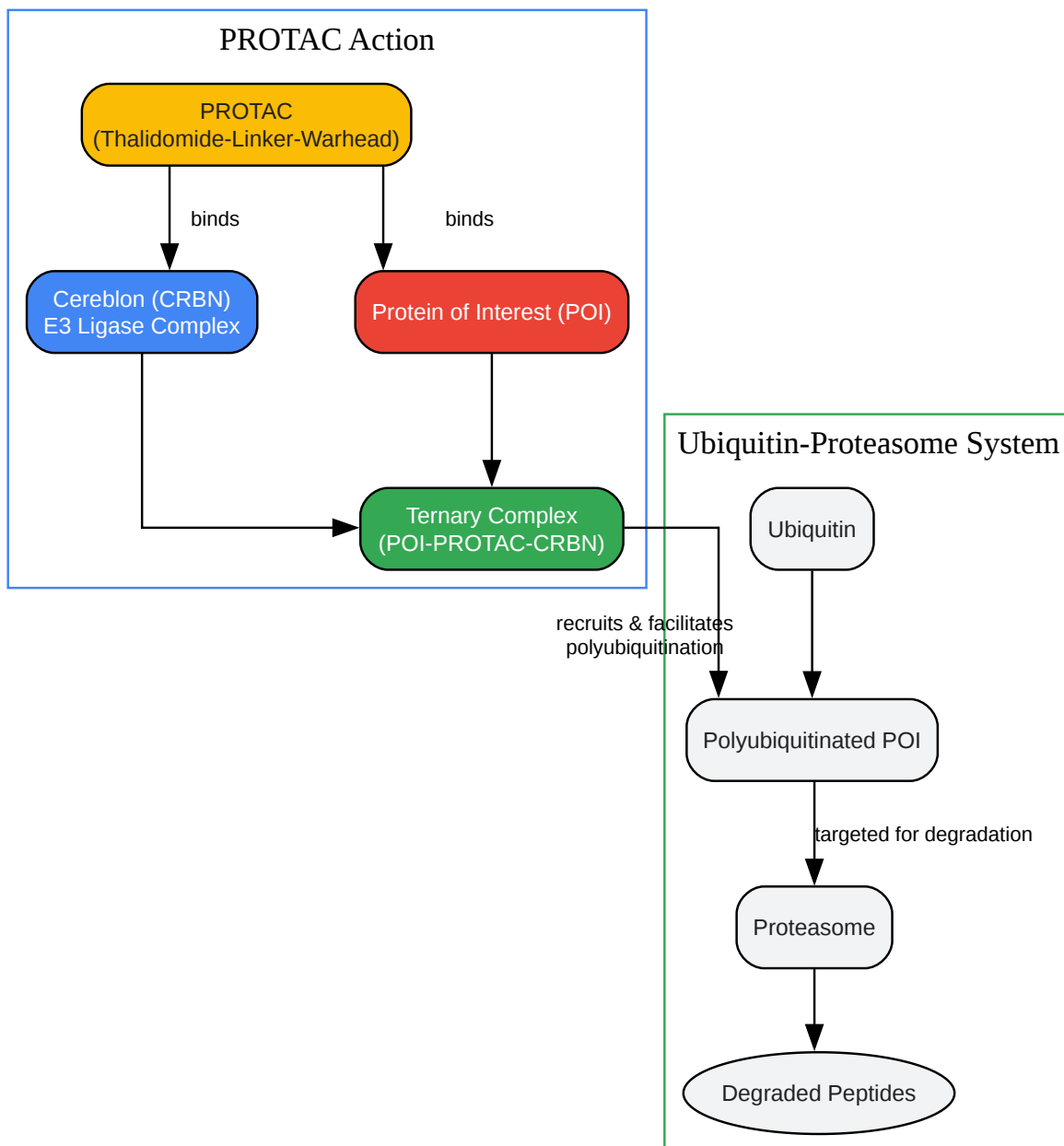
Guide 1: Initial Dissolution Protocol and Troubleshooting

If you are encountering difficulties in dissolving **Thalidomide-NH-C5-NH2 hydrochloride** in DMSO, please follow this step-by-step guide.

Issue: The compound is not fully dissolving in DMSO at the desired concentration, resulting in a cloudy solution or visible particulates.

Troubleshooting Workflow:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
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